

Historical context and discovery of 3-Phenyl-1,3,5-pentanetricarbonitrile

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Compound of Interest

Compound Name: 3-Phenyl-1,3,5-pentanetricarbonitrile

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3-Phenyl-1,3,5-pentanetricarbonitrile: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **3-Phenyl-1,3,5-pentanetricarbonitrile**, a niche chemical compound with limited publicly available data. Due to the scarcity of direct research on this molecule, this document focuses on its fundamental physicochemical properties, a plausible synthetic route derived from established chemical reactions, and a discussion of the potential significance of its structural motifs in the broader context of medicinal chemistry. This guide is intended to serve as a foundational resource for researchers interested in the synthesis and potential applications of substituted alkanenitriles.

Historical Context and Discovery

The historical context and the precise details of the initial discovery of **3-Phenyl-1,3,5-pentanetricarbonitrile** are not well-documented in publicly accessible scientific literature. The compound is listed in several chemical databases and supplier catalogs, indicating its existence and availability. However, dedicated research papers detailing its first synthesis or characterization are not readily found. It is plausible that its synthesis was achieved as part of

broader investigations into the reactions of phenylacetonitrile and acrylonitrile, or as an intermediate in the synthesis of more complex molecules.

Physicochemical Properties

The fundamental physicochemical properties of **3-Phenyl-1,3,5-pentanetricarbonitrile** are summarized in the table below. These data are compiled from various chemical databases and are largely predicted values.

Property	Value	Source
Molecular Formula	C ₁₄ H ₁₃ N ₃	PubChem
Molecular Weight	223.27 g/mol	PubChem
CAS Number	16320-20-0	Chemical Abstracts Service
Appearance	Not reported (likely a solid)	-
Melting Point	Not reported	-
Boiling Point	Not reported	-
Solubility	Not reported	-
XLogP3	1.9	PubChem (predicted)
Hydrogen Bond Donor Count	0	PubChem (predicted)
Hydrogen Bond Acceptor Count	3	PubChem (predicted)
Rotatable Bond Count	4	PubChem (predicted)

Proposed Synthesis: Michael Addition

A plausible and efficient method for the synthesis of **3-Phenyl-1,3,5-pentanetricarbonitrile** is the base-catalyzed Michael addition of phenylacetonitrile to two equivalents of acrylonitrile. This reaction, a form of cyanoethylation, is a well-established method for the formation of carbon-carbon bonds.

Experimental Protocol

Materials:

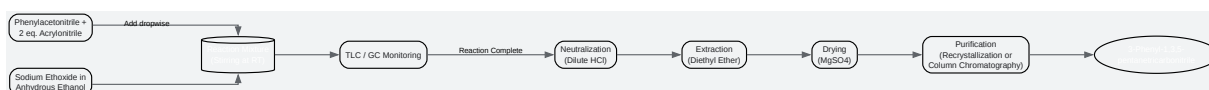
- Phenylacetonitrile
- Acrylonitrile
- Sodium ethoxide (or other suitable base, e.g., Triton B)
- Anhydrous ethanol (or other suitable solvent)
- Hydrochloric acid (for neutralization)
- Diethyl ether (or other suitable extraction solvent)
- Magnesium sulfate (or other suitable drying agent)

Procedure:

- **Reaction Setup:** A three-necked round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a reflux condenser with a drying tube is charged with a solution of sodium ethoxide in anhydrous ethanol.
- **Addition of Reactants:** Phenylacetonitrile is added to the stirred solution. Subsequently, acrylonitrile is added dropwise from the dropping funnel. The reaction mixture is stirred at room temperature. An exothermic reaction may be observed.
- **Reaction Monitoring:** The progress of the reaction can be monitored by thin-layer chromatography (TLC) or gas chromatography (GC).
- **Workup:** Upon completion of the reaction, the mixture is cooled in an ice bath and neutralized by the slow addition of dilute hydrochloric acid.
- **Extraction:** The product is extracted with diethyl ether. The organic layers are combined, washed with brine, and dried over anhydrous magnesium sulfate.

- Purification: The solvent is removed under reduced pressure to yield the crude product. The crude **3-Phenyl-1,3,5-pentanetricarbonitrile** can be purified by recrystallization from a suitable solvent or by column chromatography.

Proposed Synthesis Workflow



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Caption: Proposed workflow for the synthesis of **3-Phenyl-1,3,5-pentanetricarbonitrile**.

Potential Biological Significance (Inferred)

There is no direct evidence or published research on the biological activity or signaling pathways associated with **3-Phenyl-1,3,5-pentanetricarbonitrile**. However, the nitrile functional group is present in a number of approved pharmaceutical agents. Nitrile-containing compounds are known to be metabolically stable and can participate in hydrogen bonding or act as bioisosteres for other functional groups.

In some contexts, the nitrile group can act as a "warhead" for covalent inhibitors, reacting with nucleophilic residues (such as cysteine) in the active sites of enzymes. The reactivity of the nitrile is influenced by the surrounding chemical structure.

Given the presence of a phenyl group and multiple nitrile functionalities, **3-Phenyl-1,3,5-pentanetricarbonitrile** could theoretically be explored for its potential as a scaffold in medicinal chemistry. However, any such application would require extensive in vitro and in vivo screening to determine its biological effects and toxicological profile.

Conclusion

3-Phenyl-1,3,5-pentanetricarbonitrile is a chemical entity for which detailed historical and biological information is lacking in the public domain. This technical guide has provided a summary of its known physicochemical properties and a plausible, detailed protocol for its synthesis via a Michael addition reaction. While no specific biological activity has been reported, the presence of nitrile and phenyl moieties suggests that it could be of interest for further investigation in the field of medicinal chemistry, with the caveat that its biological effects are currently unknown. This document serves as a starting point for researchers who may wish to synthesize and explore the properties and potential applications of this and related compounds.

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